

Comparative Environmental Fate of (S,S)-Valifenalate and Other FRAC Group 40 Fungicides

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the environmental fate of **(S,S)-Valifenalate**, a valinamide carbamate fungicide, with its FRAC (Fungicide Resistance Action Committee) Group 40 counterparts, dimethomorph and mandipropamid. The information presented is based on a comprehensive review of publicly available experimental data and regulatory assessments.

Executive Summary

(S,S)-Valifenalate is a fungicide used to control Oomycete pathogens on various crops. Its environmental fate is characterized by rapid degradation in soil and low to moderate mobility. This profile is generally comparable to or more favorable than other fungicides in the same FRAC group, such as dimethomorph and mandipropamid. All three fungicides demonstrate low toxicity to many non-target organisms, though some effects on aquatic life have been noted, necessitating careful management practices.

Data Presentation

Table 1: Comparative Physicochemical Properties and Mobility



| Property | (S,S)-Valifenalate | Dimethomorph | Mandipropamid |
|--|----------------------------|------------------------|--|
| Molecular Weight (g/mol) | 398.89 | 387.9 | 411.9 |
| Water Solubility (mg/L at 20-25°C) | 24.1 | >50 | 4.2 |
| Vapor Pressure (mPa at 25°C) | 2.3 x 10 ⁻⁴ | 9.7 x 10 ⁻⁴ | 7.1 x 10 ⁻⁶ |
| Log Kow | 3.04 - 3.11 | 2.63 - 2.73 | 3.2 |
| Soil Organic Carbon- Water Partitioning Coefficient (Koc, mL/g) | Moderate mobility expected | 5690 (low mobility) | 405 - 1294 (low to moderate mobility)[1] |

Table 2: Comparative Environmental Degradation (Half-

life in days)

| Environment Environment | (S,S)-Valifenalate | Dimethomorph | Mandipropamid |
|-------------------------------------|-------------------------|----------------|-------------------------------|
| Aerobic Soil Metabolism (DT50) | 0.04 - 0.36[2] | 10 - 117[3][4] | 12.6 - 93[1] |
| Anaerobic Soil Metabolism (DT50) | More rapid than aerobic | Stable[5] | Slower than aerobic |
| Aqueous Photolysis (DT50) | Stable | 15.3[6] | 1.4 (34 hours)[7][8] |
| Hydrolysis | Stable at pH 4, 7, 9 | Stable | Stable at pH 4, 5, 7, 9[7] |

Table 3: Comparative Ecotoxicity (LC50/EC50)



| Organism | (S,S)-Valifenalate | Dimethomorph | Mandipropamid |
|--|-----------------------------|-------------------------------|---------------|
| Avian (Bobwhite Quail, acute oral LD50, mg/kg) | >2000 | 2000[9] | >2000 |
| Fish (Rainbow Trout, 96h LC50, mg/L) | Low toxicity (RQs < 1.0)[9] | 6.8[9] | >4.8 |
| Aquatic Invertebrate (Daphnia magna, 48h EC50, mg/L) | Low toxicity (RQs < 1.0)[9] | Moderately toxic[9] | >4.6 |
| Honeybee (acute contact LD50, μ g/bee) | Low risk[9] | Non-toxic at 0.1 mg/bee[9] | >100 |
| Earthworm (LC50, mg/kg soil) | Low risk | Moderately toxic[10] | >1000 |

Experimental Protocols

The environmental fate and ecotoxicity studies for **(S,S)-Valifenalate**, dimethomorph, and mandipropamid are typically conducted following standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). While specific, detailed protocols from the original study reports are often proprietary, the general methodologies are outlined below.

Aerobic and Anaerobic Transformation in Soil (based on OECD Guideline 307)

This test evaluates the rate and route of degradation of a substance in soil under both aerobic and anaerobic conditions.

 Test System: Soil samples (typically sandy loam, loamy sand, silt loam, or clay loam) are collected, sieved, and characterized for properties such as pH, organic carbon content, and microbial biomass.



- Application: The test substance, often ¹⁴C-labeled for tracking, is applied to the soil samples at a concentration relevant to its intended agricultural use.
- Incubation: The treated soil samples are incubated in the dark at a constant temperature (e.g., 20°C) and moisture level (e.g., 40-60% of maximum water holding capacity). For aerobic conditions, a continuous flow of air is supplied. For anaerobic conditions, the soil is flooded with water and purged with an inert gas like nitrogen after an initial aerobic phase.
- Sampling and Analysis: At specified intervals, replicate soil samples are extracted using
 appropriate solvents. The parent compound and its transformation products are quantified
 using analytical techniques such as High-Performance Liquid Chromatography (HPLC)
 coupled with Mass Spectrometry (MS/MS) or a radioactivity detector.[11][12] Volatile
 products and non-extractable residues are also measured to establish a mass balance.
- Data Analysis: The disappearance time of the 50% of the substance (DT₅₀) is calculated using appropriate kinetic models.

Hydrolysis as a Function of pH (based on OECD Guideline 111)

This study determines the rate of abiotic degradation of a substance in water at different pH levels.

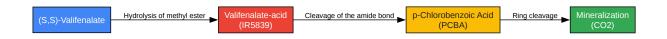
- Test System: Sterile aqueous buffer solutions are prepared at environmentally relevant pH values (typically pH 4, 7, and 9).
- Application: The test substance is added to the buffer solutions at a concentration that is soluble and allows for accurate quantification.
- Incubation: The solutions are incubated in the dark at a constant temperature (e.g., 25°C or 50°C for accelerated studies).
- Sampling and Analysis: At various time points, aliquots of the solutions are taken and analyzed for the concentration of the parent substance and any hydrolysis products, usually by HPLC or a similar chromatographic technique.



 Data Analysis: The rate of hydrolysis and the half-life (DT₅₀) are determined for each pH level.

Mandatory Visualization Degradation Pathway of (S,S)-Valifenalate in Soil

The following diagram illustrates the primary degradation pathway of **(S,S)-Valifenalate** in the soil environment.



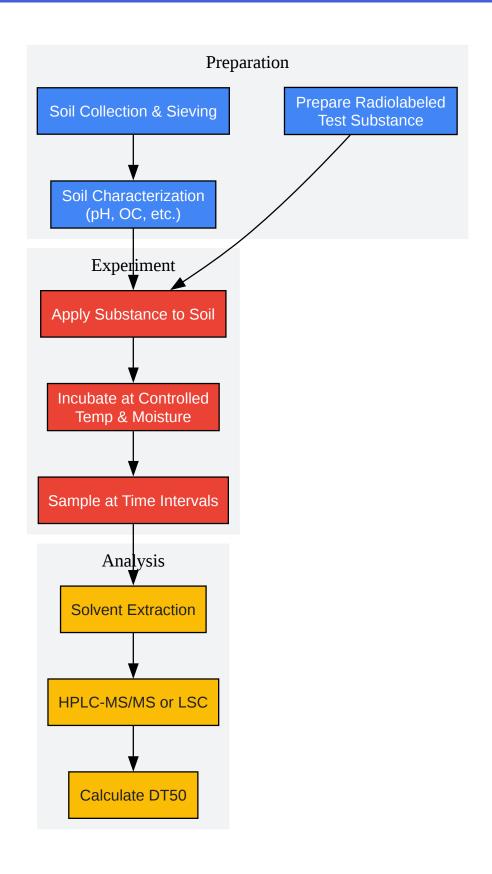
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Caption: Aerobic soil degradation pathway of **(S,S)-Valifenalate**.

Experimental Workflow for Soil Degradation Study

The following diagram outlines the typical workflow for a soil degradation study based on OECD Guideline 307.





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Caption: General workflow for an OECD 307 soil degradation study.



Conclusion

Based on the available data, **(S,S)-Valifenalate** exhibits a favorable environmental profile compared to other FRAC Group 40 fungicides, dimethomorph and mandipropamid, particularly with respect to its rapid degradation in soil. All three compounds have relatively low potential for leaching to groundwater under normal agricultural use. Their ecotoxicological profiles indicate a generally low risk to terrestrial organisms, though potential risks to aquatic ecosystems warrant attention and appropriate mitigation measures during application. The choice of fungicide should consider not only its efficacy but also its specific environmental fate characteristics in the context of the local environment and agricultural practices.

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